

# Dicyclohexyl adipate vs phthalate esters toxicity

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## Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

Cat. No.: S517275

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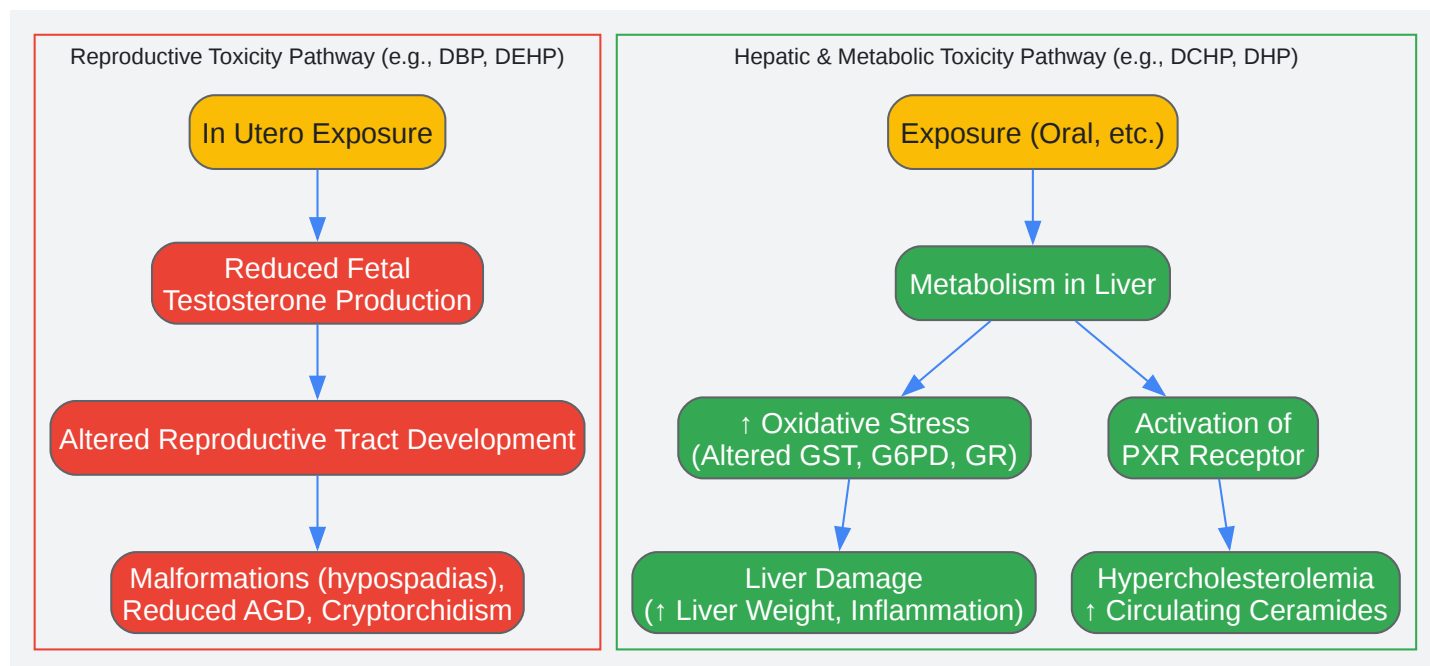
## Toxicity Profile of Phthalate Esters

Extensive research documents that phthalate esters pose significant health risks, particularly to reproductive health and organ systems. The table below summarizes key toxicity findings and the experimental models used to identify them.

Phthalate Ester	Observed Toxic Effects	Experimental Model & Protocol
<b>DBP, DEHP, BBP</b> [1] [2]	Malformations in male reproductive tract (e.g., epididymis, vas deferens), hypospadias, reduced anogenital distance, retained nipples/areolae, reduced fetal testosterone, Leydig cell adenomas [1].	<b>Model:</b> Pregnant rats. <b>Protocol:</b> Oral administration (gavage) during critical gestational window (e.g., GD 6-19); offspring examined into adulthood [1] [3].
<b>DCHP, DHP</b> [3]	Increased liver weight, impaired triglyceride and enzyme (ALT, LDH, ALP) levels, hepatic congestion, inflammatory cell infiltration, hepatocyte degeneration, increased oxidative stress [3].	<b>Model:</b> Pregnant rats (in-utero exposure). <b>Protocol:</b> Oral administration (gavage) at 20, 100, and 500 mg/kg/day from GD 6-19; liver analysis in adult offspring [3].
<b>DCHP</b> [4]	Activation of Pregnane X Receptor (PXR), leading to increased plasma cholesterol and ceramide levels, risk factors for cardiovascular disease [4].	<b>Model:</b> Wild-type, tissue-specific PXR-knockout, and PXR-humanized mice. <b>Protocol:</b> Exposure studies with biochemical and lipidomic analysis [4].
<b>Various Phthalates</b> [2] [5]	Testicular atrophy, oxidative stress, DNA damage, reduced sperm quality, disrupted steroidogenesis; in females, reduced estradiol, ovulation issues, and ovarian	

toxicity [2]. | **Models:** Rodents (in vivo), human epidemiological studies, and in vitro cell assays. **Protocols:** Varied exposure regimens with histological, hormonal, and biochemical endpoint analysis [2]. |

The molecular mechanisms of phthalate toxicity are complex. The following diagram outlines two key signaling pathways identified in the research:



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## Limited Data on Dicyclohexyl Adipate

The search results reveal very little specific toxicology data for **dicyclohexyl adipate (CAS 849-99-0)**.

- **Basic Information:** The compound is listed in chemical databases with some suppliers noting "**mildly toxic by ingestion and intraperitoneal routes**" and mentioning "**experimental teratogenic and reproductive effects**" [6] [7]. However, these entries lack primary experimental details or citations.
- **Indirect Evidence:** One source refers to **di(2-ethylhexyl)adipate (DEHA)** as an alternative plasticizer, suggesting that adipates, as a class, may be considered substitutes for phthalates [8].

This implies a potentially more favorable toxicological profile, but does not constitute direct evidence for **dicyclohexyl adipate**.

## How to Proceed with Your Comparison

To build a complete comparison guide, I suggest you take the following steps to find the missing information on **dicyclohexyl adipate**:

- **Consult Specialized Databases:** Search toxicology-specific databases such as the U.S. National Toxicology Program's reports, the EPA's CompTox Chemicals Dashboard, or the European Chemicals Agency (ECHA) database for registered studies.
- **Review Regulatory Filings:** Look for toxicological summaries in regulatory documents from agencies like the U.S. FDA, particularly if the compound is used in food-contact materials.
- **Broaden Scientific Literature Search:** Conduct a direct search on scientific publishing platforms (e.g., Google Scholar, Scopus) using the query "**dicyclohexyl adipate**" AND (toxicity OR teratogenic OR "reproductive effects").

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## References

1. Effects of phthalate esters on the developing reproductive ... [pubmed.ncbi.nlm.nih.gov]
2. Review Reproductive toxic potential of phthalate compounds [sciencedirect.com]
3. Effects of the in-utero dicyclohexyl phthalate and di-n-hexyl ... [pmc.ncbi.nlm.nih.gov]
4. Effects of Dicyclohexyl Phthalate Exposure on PXR ... [pmc.ncbi.nlm.nih.gov]
5. Molecular Mechanisms of Phthalate-Induced Hepatic Injury ... [mdpi.com]
6. | 849-99-0 DICYCLOHEXYL ADIPATE [chemicalbook.com]
7. supplier | CasNO.849-99-0 Dicyclohexyl adipate [lookchem.com]
8. Intake of phthalates and di(2-ethylhexyl)adipate [sciencedirect.com]

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